

TCO PEG3 CH2CONHS vs TCO-PEG3-amine efficiency

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tco peg3 CH2conhs

Cat. No.: S8397991

[Get Quote](#)

Chemical Property and Function Comparison

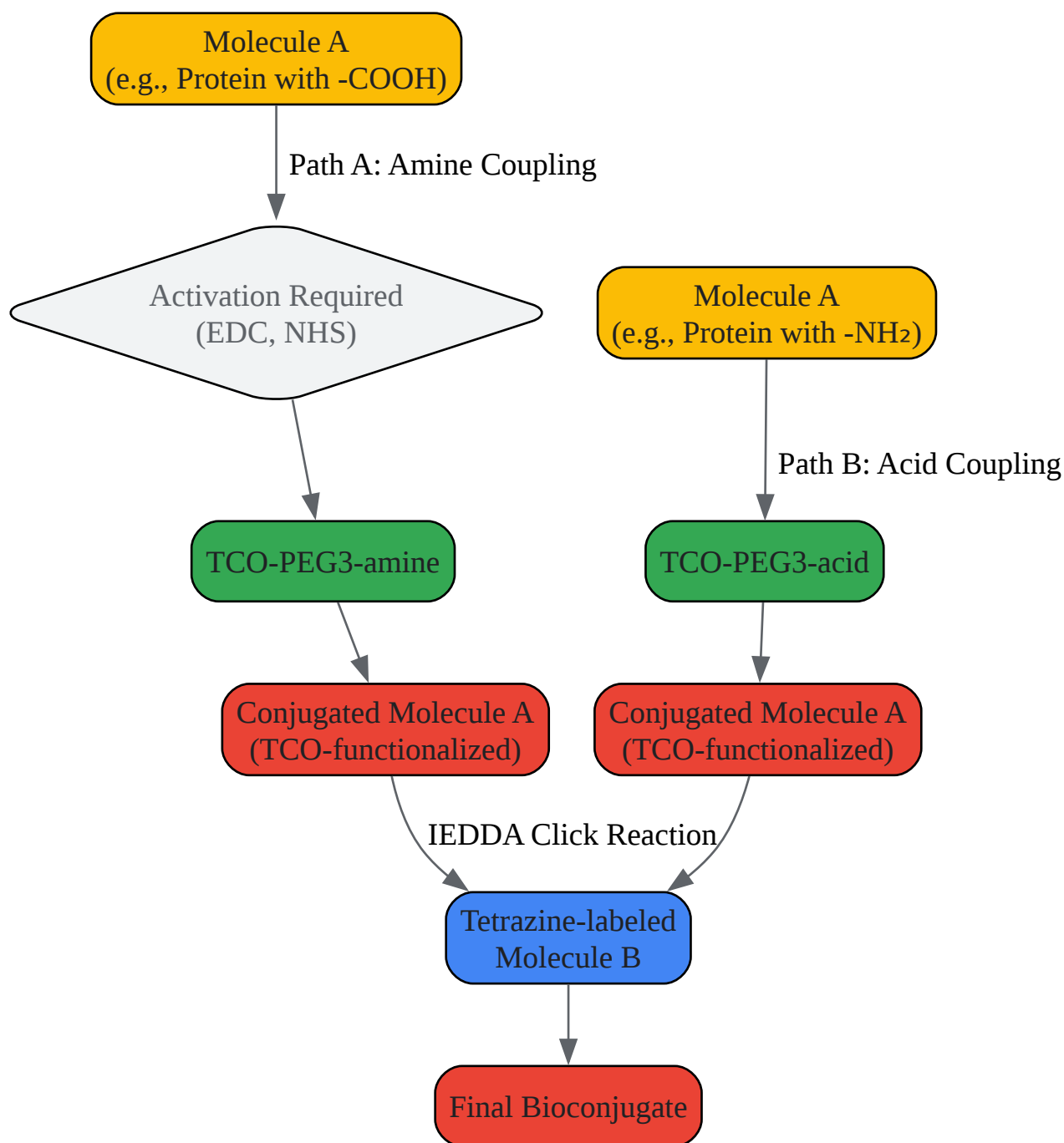
The table below summarizes the key characteristics of TCO-PEG3-amine and TCO-PEG3-acid to highlight their differences and appropriate applications.

Feature	TCO-PEG3-amine	TCO-PEG3-acid
Reactive Group	Amine (-NH ₂) [1] [2] [3]	Carboxylic acid (-COOH) [4]
Primary Target	Carboxyl groups (with activators like EDC), NHS esters [1] [2]	Primary amine groups (with activators like EDC or HATU) [4]
Conjugation Chemistry	Forms amide bonds by reacting with activated carboxyl groups [1] [2]	Forms amide bonds by reacting with primary amines [4]
Common Applications	Modification of biopolymers, peptides, and magnetic beads [1]	Used as a PEG linker for conjugation [4]
Molecular Weight	372.5 g/mol [1] [3]	Information not specified in search results
Purity	>95% [1] or ≥99% [3]	Information not specified in search results

The TCO-Tetrazine Reaction and Conjugation Workflow

Both compounds share a core function: they participate in the bioorthogonal inverse electron demand Diels-Alder (IEDDA) reaction between a **trans-cyclooctene (TCO)** group and a **tetrazine (Tz)** group [5] [4] [6]. This is one of the fastest known bioorthogonal reactions and is widely used in bioconjugation for labeling proteins [7] [8], constructing antibody-drug conjugates (ADCs) [5], and in diagnostics [3].

The key difference lies in how they are connected to the molecule of interest (e.g., a protein, drug, or surface). The following diagram illustrates the two distinct conjugation pathways.



[Click to download full resolution via product page](#)

Key Considerations for Efficiency

While direct efficiency data is unavailable, the search results highlight critical factors that influence the performance of both reagents:

- **Reaction Speed of IEDDA:** The TCO-Tetrazine reaction is exceptionally fast, with second-order rate constants that can reach up to $10^4 \text{ M}^{-1}\cdot\text{s}^{-1}$ at room temperature and physiological pH [7] [4]. This high speed is a major efficiency advantage for both TCO-PEG3-amine and TCO-PEG3-acid in the final conjugation step.
- **Stability of the TCO Group:** A crucial factor for efficiency is the stability of the *trans*-cyclooctene (TCO) group. It has a short half-life and can spontaneously isomerize to the less reactive *cis*-cyclooctene (CCO), losing its ability to react with tetrazine [2] [4]. **This means neither reagent is recommended for long-term storage**, and their efficiency will depend heavily on being used when fresh.
- **Solubility:** The hydrophilic PEG spacer in both compounds enhances their solubility in aqueous media [1], which is critical for reactions in biological environments.

Experimental Protocol for Protein Labeling

A research paper provides a robust experimental protocol for site-specific protein conjugation using TCO chemistry, which can be adapted for either reagent [8]. The general workflow is as follows:

- **Functionalize the Protein:** A purified protein with a unique cysteine residue is reacted with either:
 - **TCO-PEG3-maleimide** to introduce the TCO group directly onto the protein [8].
- **Purify:** Remove excess unreacted TCO reagent from the functionalized protein.
- **Conjugate via IEDDA:** React the TCO-functionalized protein with the molecule of interest (e.g., a fluorochrome, drug, or antibody fragment) that has been labeled with a tetrazine group. The study found that using a **1.0 to 1.5 molar excess** of the tetrazine reagent was sufficient to achieve approximately 80% conjugation efficiency within a short time at room temperature [8].
- **Purify and Analyze:** Isolate the final conjugate, for example, by size-exclusion chromatography, and verify the product using SDS-PAGE or other analytical methods [8].

Conclusion and Research Guidance

For researchers, the choice between TCO-PEG3-amine and TCO-PEG3-acid is not about a fundamental difference in the speed of the final TCO-Tetrazine click reaction, but about **which one is chemically compatible with your target molecule**.

- **Choose TCO-PEG3-amine** if you need to attach the TCO handle to a molecule that has an **accessible carboxylic acid (-COOH) group**.
- **Choose TCO-PEG3-acid (or its activated NHS ester, TCO-PEG3-CH₂CONHS)** if you need to attach the TCO handle to a molecule that has an **accessible primary amine (-NH₂) group**.

To make an informed decision for your specific project, I recommend:

- **Consulting Product Sheets:** Reputable suppliers often provide detailed documentation, including protocols and sometimes kinetic data.
- **Designing a Pilot Experiment:** The most reliable way to determine efficiency in your system is to run a small-scale pilot conjugation and analyze the yield using HPLC or SDS-PAGE.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. TCO-PEG3-Amine [vectorlabs.com]
2. TCO-PEG3-amine, 1800507-93-0 [broadpharm.com]
3. TCO-PEG3-amine [chemimpex.com]
4. TCO-PEG3-acid, 2141981-86-2 [broadpharm.com]
5. TCO-PEG3-CH2-aldehyde [targetmol.com]
6. | BroadPharm TCO [broadpharm.com]
7. Tetrazine Amino Acid Encoding for Rapid and Complete Protein... [pmc.ncbi.nlm.nih.gov]
8. Site-specific chemical conjugation of human Fas ligand extracellular... [bmcbiotechnol.biomedcentral.com]

To cite this document: Smolecule. [TCO PEG3 CH2CONHS vs TCO-PEG3-amine efficiency].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8397991#tco-peg3-ch2conhs-vs-tco-peg3-amine-efficiency>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com